

Application Notes and Protocols for DNP-PEG3-azide Stock Solution

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Compound of Interest

Compound Name: DNP-PEG3-azide

Cat. No.: B607166

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the preparation, storage, and handling of stock solutions of **DNP-PEG3-azide**, a bifunctional molecule commonly utilized in bioconjugation, drug delivery, and proteomics research. The protocols outlined below are designed to ensure the integrity of the compound and promote safe laboratory practices.

I. Introduction

DNP-PEG3-azide is a versatile chemical tool that incorporates a dinitrophenyl (DNP) group, a hydrophilic polyethylene glycol (PEG) spacer, and a terminal azide moiety. The DNP group is a well-known hapten used for immunological applications, while the azide group allows for covalent ligation to alkyne-containing molecules via copper-catalyzed or strain-promoted "click chemistry" reactions.^{[1][2]} The PEG3 spacer enhances the water solubility of the molecule.^[2] This combination of functionalities makes **DNP-PEG3-azide** a valuable reagent for constructing complex biomolecular architectures, including PROTACs (Proteolysis Targeting Chimeras).^[1]

II. Quantitative Data Summary

A summary of the key quantitative data for **DNP-PEG3-azide** is presented in the table below for easy reference.

Property	Value	Source(s)
Chemical Formula	C ₁₄ H ₂₀ N ₆ O ₇	[3]
Molecular Weight	384.35 g/mol	N/A
Exact Mass	384.1393	
Purity	>98% (batch specific)	
Appearance	Varies (typically a solid)	
Solubility	Soluble in DMSO	N/A
Recommended Solvent	Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)	

III. Experimental Protocol: Preparing a DNP-PEG3-azide Stock Solution

This protocol provides a step-by-step method for the preparation of a 10 mM stock solution of **DNP-PEG3-azide** in DMSO.

Materials:

- **DNP-PEG3-azide** (solid)
- Anhydrous/dry Dimethylsulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Calibrated micropipettes
- Analytical balance

Procedure:

- **Equilibration:** Before opening, allow the vial of **DNP-PEG3-azide** to warm to room temperature to prevent moisture condensation, which can affect the stability of the compound.
- **Weighing:** Carefully weigh out the desired amount of **DNP-PEG3-azide** using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.84 mg of **DNP-PEG3-azide** (Molecular Weight = 384.35 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the solid **DNP-PEG3-azide**. For a 10 mM stock solution, if you weighed 3.84 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) may be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

IV. Safety Precautions and Handling

Organic azides are potentially hazardous and should be handled with care in a well-ventilated chemical fume hood.

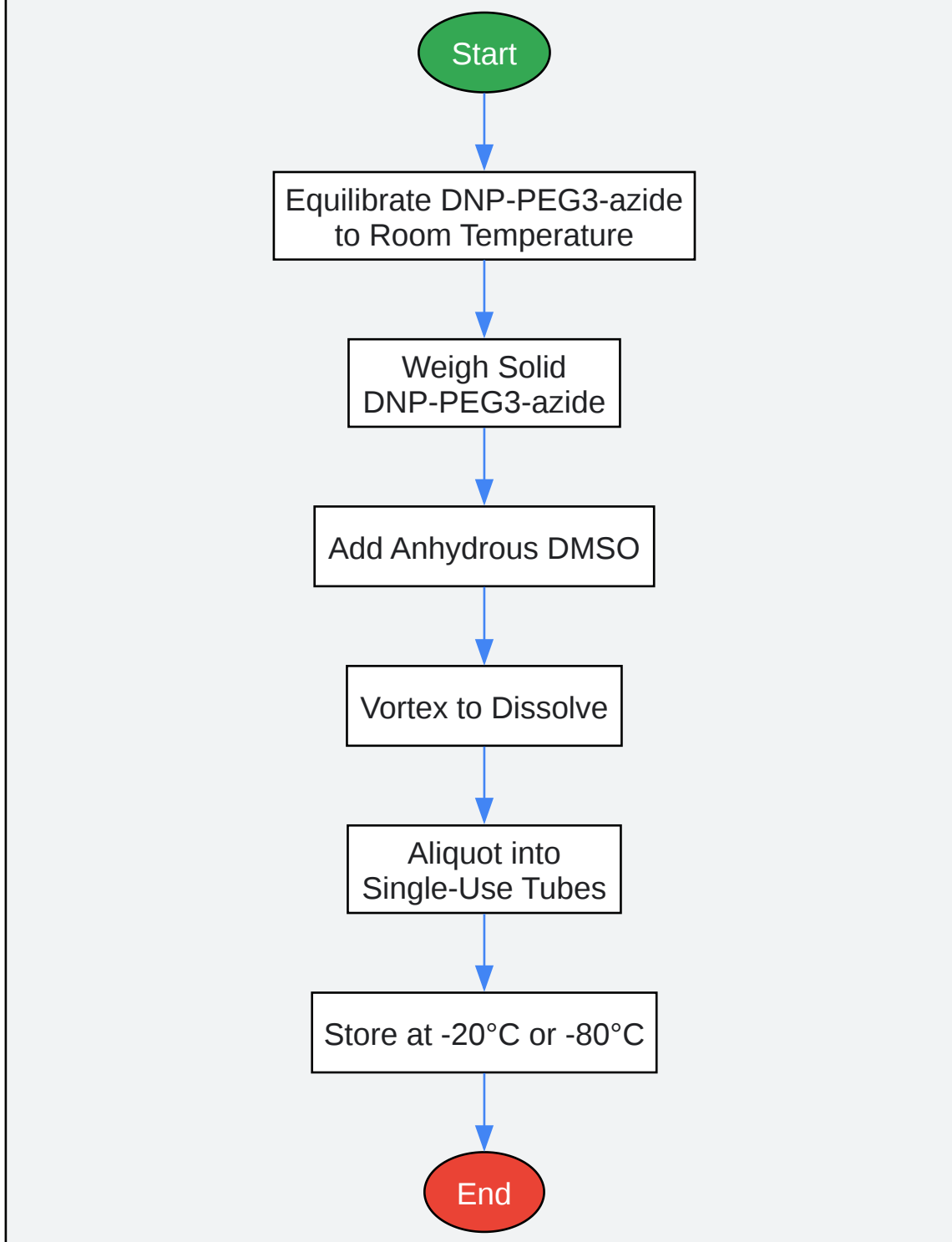
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile gloves).
- **Avoid Contamination:** Do not use metal spatulas when handling solid azide compounds to prevent the formation of shock-sensitive metal azides. Use plastic or glass spatulas instead.
- **Incompatible Materials:** Avoid contact with strong acids, as this can lead to the formation of highly toxic and explosive hydrazoic acid. Do not mix azide-containing waste with acidic waste.
- **Waste Disposal:** Dispose of all waste containing **DNP-PEG3-azide** in a designated hazardous waste container according to your institution's guidelines. Do not pour down the drain.

- **Spill Management:** In case of a spill, absorb the material with an inert absorbent and clean the area with a suitable solvent. Dispose of the contaminated materials as hazardous waste.

V. Visualizations

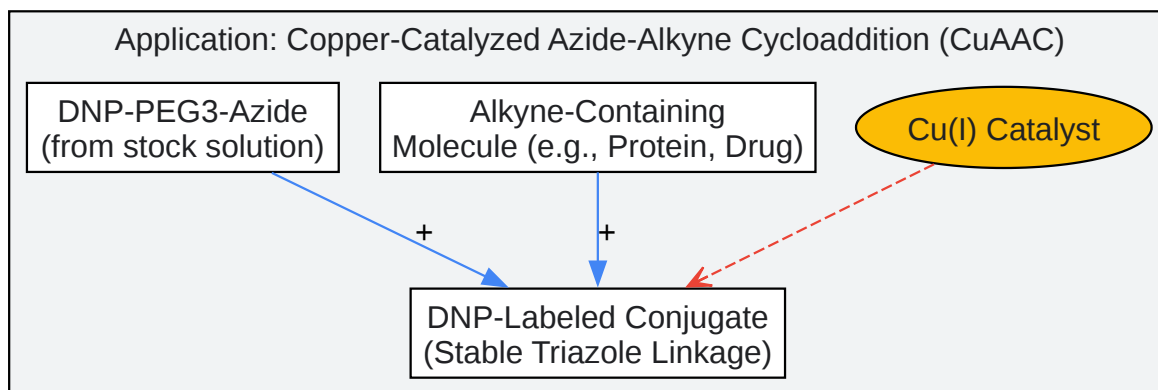
The following diagrams illustrate the experimental workflow for preparing the stock solution and a potential application in a click chemistry reaction.

Experimental Workflow: DNP-PEG3-azide Stock Solution Preparation



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Caption: Workflow for preparing **DNP-PEG3-azide** stock solution.



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Caption: **DNP-PEG3-azide** in a click chemistry reaction.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. DNP-PEG3-azide, 951671-87-7 | BroadPharm [broadpharm.com]
- 3. medkoo.com [medkoo.com]
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